

Proper Disposal of GSK2194069: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: GSK2194069

Cat. No.: B607780

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Essential Safety and Disposal Information for Researchers

GSK2194069 is a potent and selective inhibitor of the β -ketoacyl reductase (KR) activity of human fatty acid synthase (hFAS).^{[1][2][3]} It is widely used in cancer research to study the effects of inhibiting de novo fatty acid synthesis.^{[1][2][4][5]} While effective in its biological action, understanding the proper disposal procedures is crucial for maintaining a safe and compliant laboratory environment.

According to information from Merck Millipore, **GSK2194069** is not classified as a hazardous substance under Regulation (EC) No. 1907/2006 (REACH).^[6] Consequently, a formal safety data sheet (SDS) is not required, and the compound is not considered to contain hazardous ingredients.^[6] However, it is imperative to follow standard laboratory safety protocols and institutional guidelines for the disposal of all chemical waste.

Summary of Key Compound Data

For ease of reference, the following table summarizes key quantitative data for **GSK2194069**.

Property	Value
Molecular Weight	428.48 g/mol [3]
CAS Number	1332331-08-4[3][7][8]
Empirical Formula	C ₂₅ H ₂₄ N ₄ O ₃
IC ₅₀ (hFASN)	7.7 nM[3][9][10]
EC ₅₀ (A549 cells)	15 nM[3]
Solubility in DMSO	≥ 2.5 mg/mL (5.83 mM)[9]

Step-by-Step Disposal Protocol

The following procedure outlines the recommended steps for the proper disposal of **GSK2194069** in solid form and in solution. This protocol is based on general best practices for non-hazardous chemical waste and should be adapted to comply with your institution's specific environmental health and safety (EHS) guidelines.

1. Personal Protective Equipment (PPE):

- Always wear standard laboratory PPE, including safety glasses, a lab coat, and nitrile gloves, when handling **GSK2194069**, regardless of its form.

2. Disposal of Unused Solid (Neat) Compound:

- Step 1: Collect any unused or waste **GSK2194069** solid in a clearly labeled, sealed container. The label should include the full chemical name ("**GSK2194069**") and the text "Non-Hazardous Waste for Chemical Disposal."
- Step 2: Do not mix with other chemical waste unless explicitly permitted by your institution's EHS office.
- Step 3: Transfer the sealed container to your laboratory's designated area for non-hazardous chemical waste pickup.

3. Disposal of **GSK2194069** Solutions (e.g., in DMSO):

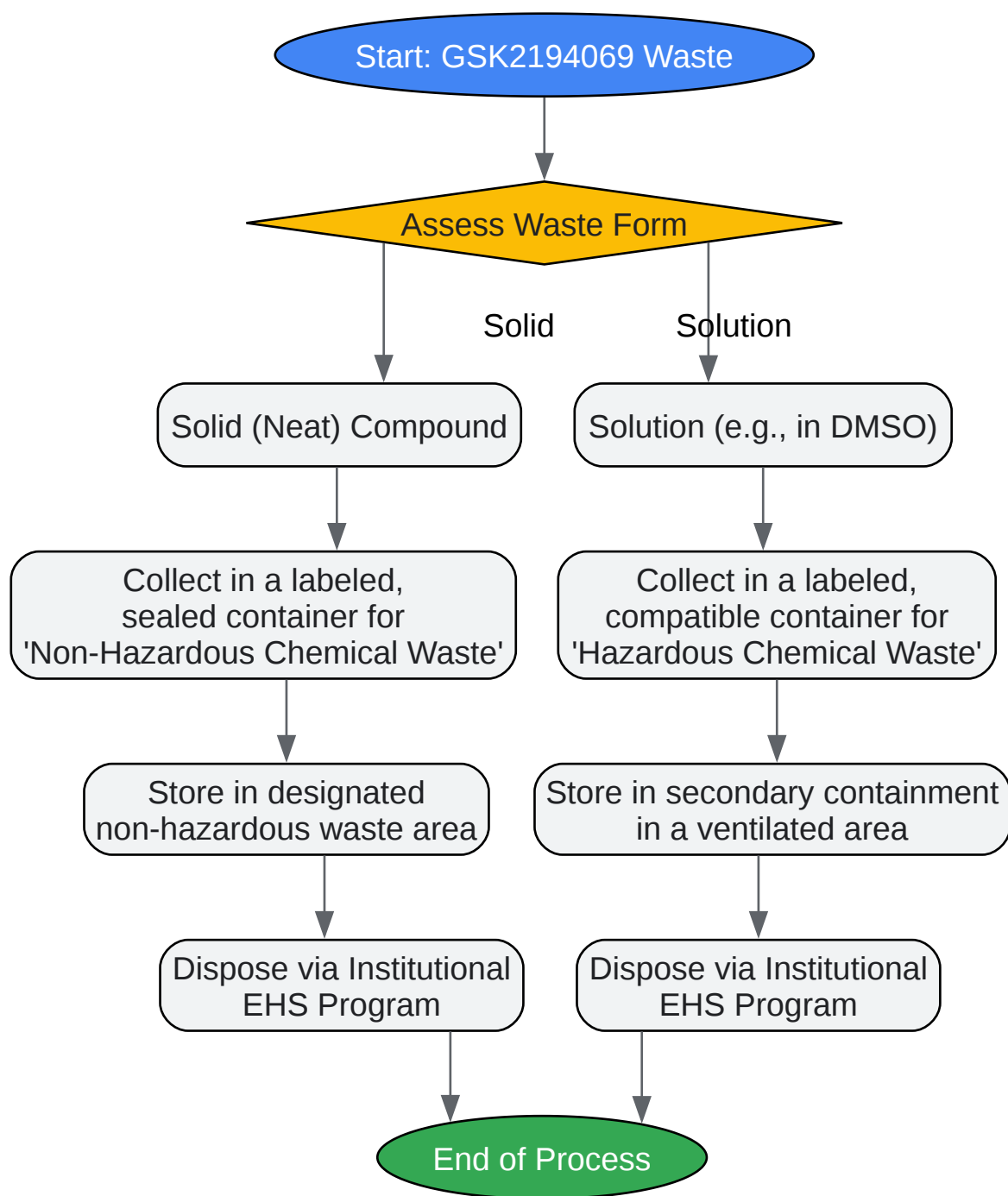
- Step 1: Collect all waste solutions containing **GSK2194069** in a dedicated, leak-proof, and chemically compatible waste container (e.g., a high-density polyethylene bottle).
- Step 2: The waste container must be clearly labeled with the full names of all constituents, including the solvent (e.g., "**GSK2194069** in DMSO") and their approximate concentrations or percentages.
- Step 3: Keep the waste container sealed when not in use and store it in a designated secondary containment bin within a well-ventilated area.
- Step 4: Once the container is full, arrange for its disposal through your institution's hazardous waste management program. Note: While **GSK2194069** itself is not classified as hazardous, the solvent (e.g., DMSO) may be, and therefore the entire solution must be treated as hazardous waste.

4. Decontamination of Glassware and Equipment:

- Step 1: Rinse any glassware or equipment that has come into contact with **GSK2194069** with an appropriate solvent (e.g., ethanol or acetone) to remove any residue.
- Step 2: Collect the initial rinsate in the designated hazardous waste container for **GSK2194069** solutions.
- Step 3: After the initial rinse, wash the glassware and equipment with soap and water as per standard laboratory procedure.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **GSK2194069**.



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Caption: Workflow for the disposal of **GSK2194069**.

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